

"N-(8-methoxynaphthalen-1-yl)acetamide molecular weight and formula"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-(8-methoxynaphthalen-1-yl)acetamide*

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Technical Guide: N-(8-methoxynaphthalen-1-yl)acetamide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the fundamental physicochemical properties of **N-(8-methoxynaphthalen-1-yl)acetamide**, a naphthalene-based compound of interest in various research and development domains.

Core Molecular Data

The essential molecular identifiers and properties of **N-(8-methoxynaphthalen-1-yl)acetamide** are summarized in the table below. This information is critical for experimental design, analytical method development, and computational modeling.

Property	Value
Chemical Name	N-(8-methoxynaphthalen-1-yl)acetamide
Synonym	N-(8-methoxy-1-naphthyl)acetamide
CAS Number	102871-77-2
Molecular Formula	C ₁₃ H ₁₃ NO ₂ [1]
Molecular Weight	215.25 g/mol [1]

Experimental Protocols

Detailed experimental protocols for the synthesis and characterization of **N-(8-methoxynaphthalen-1-yl)acetamide** and related compounds are often proprietary or described in specific scientific literature. Researchers should refer to relevant chemical synthesis journals and patents for detailed experimental procedures. A general synthetic approach may involve the acylation of 8-methoxy-1-naphthylamine.

Molecular Relationship Diagram

The following diagram illustrates the logical relationship between the compound's name, its empirical formula, and its calculated molecular weight.

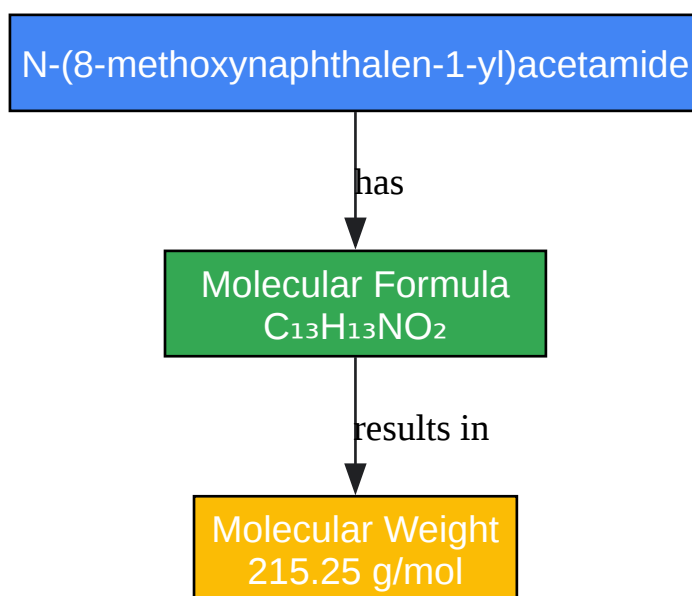


Figure 1. Core Properties of N-(8-methoxynaphthalen-1-yl)acetamide

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Core properties of the compound.

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References

- 1. 102871-77-2 CAS MSDS (N-(8-methoxy-1-naphthyl)acetamide) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- To cite this document: BenchChem. ["N-(8-methoxynaphthalen-1-yl)acetamide molecular weight and formula"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b515165#n-8-methoxynaphthalen-1-yl-acetamide-molecular-weight-and-formula]

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